

Essential Safety and Operational Guide for Handling ORM-3819

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Compound of Interest

Compound Name: ORM-3819

Cat. No.: B609771

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **ORM-3819** (CAS: 360794-85-0). It includes detailed personal protective equipment (PPE) requirements, safe handling and storage procedures, disposal guidelines, and an overview of its mechanism of action with corresponding signaling pathway diagrams. Adherence to these guidelines is critical to ensure laboratory safety and experimental integrity.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **ORM-3819** to minimize exposure and ensure personal safety.

Table 1: Personal Protective Equipment Requirements for **ORM-3819**

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles.	Protects against dust formation and splashes.[1]
Hand Protection	Chemical impermeable gloves.	Prevents skin contact.[1]
Body Protection	Wear suitable protective clothing.	Minimizes skin exposure.[1]
Respiratory Protection	Use in a well-ventilated place. If dust or aerosols are formed, use a suitable respirator.	Avoid inhalation of dust and aerosols.[1]

Safe Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **ORM-3819** and the safety of laboratory personnel.

Table 2: Handling and Storage Procedures for **ORM-3819**

Procedure	Guideline
Handling	Handle in a well-ventilated place. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools. Prevent fire caused by electrostatic discharge steam.[1]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Store apart from foodstuff containers or incompatible materials. Recommended storage temperature is 2-8°C.[1]

Accidental Release and Disposal Measures

In the event of an accidental release, immediate and appropriate action is necessary. Disposal of **ORM-3819** must be conducted in a safe and environmentally responsible manner.

Table 3: Accidental Release and Disposal Plan for **ORM-3819**

Aspect	Procedure
Accidental Release	Avoid dust formation. Avoid breathing mist, gas, or vapors. Avoid contact with skin and eyes. Use personal protective equipment. Wear chemical impermeable gloves. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas. Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains. Collect and arrange disposal. Keep in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment. ^[1]
Disposal	Dispose of contents/container to an approved waste disposal plant. Adhered or collected material should be promptly disposed of, in accordance with appropriate laws and regulations. ^[1]

First Aid Measures

Table 4: First Aid for **ORM-3819** Exposure

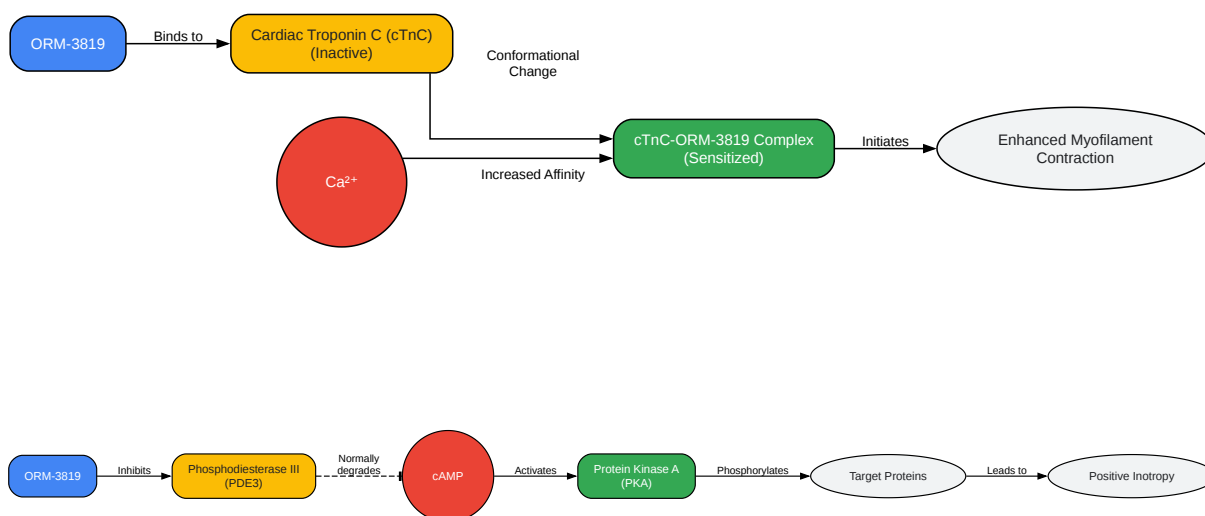
Exposure Route	First Aid Instructions
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. ^[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. ^[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. ^[1]

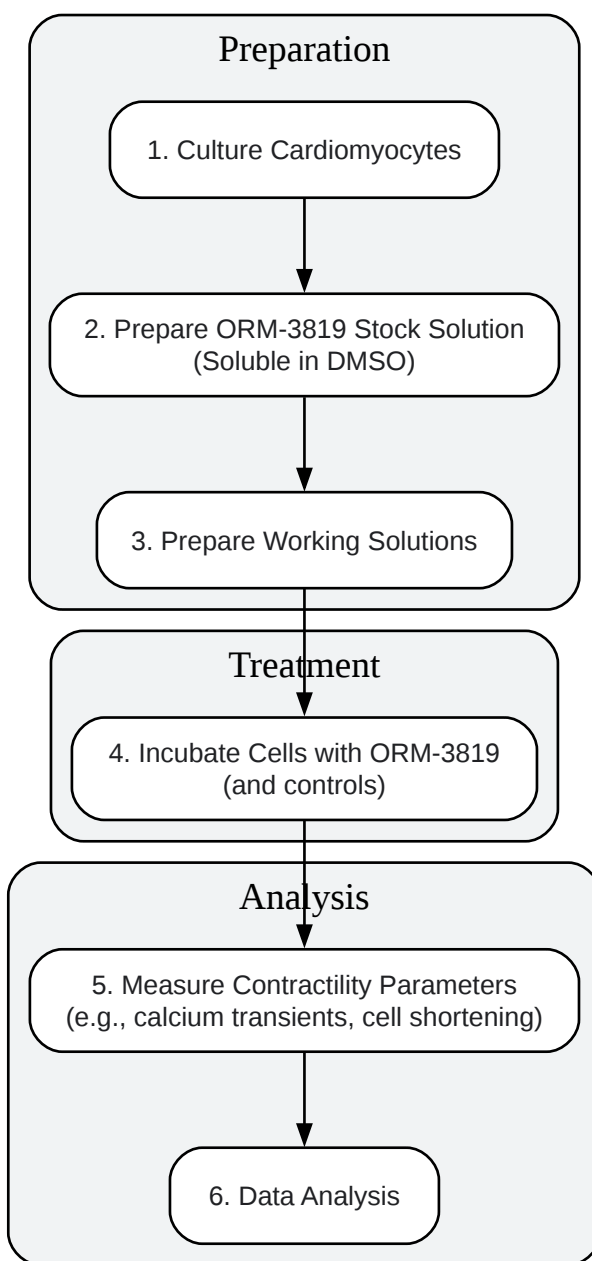
Mechanism of Action and Signaling Pathways

ORM-3819 is a potent inotropic agent that enhances cardiac contractility through a dual mechanism of action: sensitizing cardiac troponin C (cTnC) to calcium and selectively inhibiting phosphodiesterase III (PDE III).^[2]

Cardiac Troponin C (cTnC) Sensitization:

ORM-3819 binds to cardiac troponin C, a key protein in the regulation of muscle contraction. This binding increases the sensitivity of the myofilaments to calcium, meaning that less calcium is required to initiate contraction. This leads to an increased force of contraction without a significant increase in intracellular calcium concentration.^{[2][3]}





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